

Antioxidant Activity of Bisnoryangonin and Related Compounds

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Compound Focus: Bisnoryangonin

CAS No.: 13709-27-8

Cat. No.: S1778334

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The table below summarizes the experimental data found for **bisnoryangonin** and hispidin, another styrylpyrone compound often studied alongside it.

Compound Name	Reported Antioxidant Activity & Experimental Data	Natural Source Identified
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| **Bisnoryangonin** | Exhibited significant radical scavenging activity in multiple assays [1] [2]: • **ABTS Radical Cation**: Significant scavenging activity [1] [2]. • **DPPH Radical**: Significant scavenging activity [1] [2]. • **Superoxide Radical Anion**: Significant scavenging activity [1] [2]. | Fruiting bodies of the mushroom *Gymnopilus spectabilis* [1] [2]. || **11-Methoxy-bisnoryangonin** | A biosynthetic pathway was established in engineered *E. coli*, but the available study focuses on the production method and does not provide quantitative data on its antioxidant activity [3] [4]. | Produced artificially in engineered *E. coli*; the key gene (*pnpkS*) was identified in black pepper (*Piper nigrum*) [3] [4]. || **Hispidin** | Displayed significant antioxidant activity, directly compared with **bisnoryangonin** in the same study [1] [2]: • **ABTS Radical Cation**: Significant scavenging activity [1] [2]. • **DPPH Radical**: Significant scavenging activity [1] [2]. • **Superoxide Radical Anion**: Significant scavenging activity [1] [2]. | Fruiting bodies of the mushroom *Gymnopilus spectabilis* [1] [2]. |

Detailed Experimental Protocols

For researchers looking to replicate or compare methods, here are the detailed experimental protocols from the study on *Gymnopilus spectabilis* [1].

- **Superoxide Radical Anion Scavenging Activity**

- **Method:** Xanthine/Xanthine Oxidase system (with modifications).
- **Procedure:** A 96-well plate was used with each well containing 50 mM potassium phosphate buffer (pH 7.8), 1 mM EDTA, 0.04 mM NBT (nitroblue tetrazolium), 0.18 mM xanthine, 250 mU/ml xanthine oxidase, and the test sample. The plate was incubated for 30 minutes at 37°C in the dark. The superoxide anion generated reduces NBT to a blue formazan product, which is measured at 560 nm.
- **Standards Used:** Trolox, BHA, and caffeic acid.

- **ABTS Radical Cation Scavenging Activity**

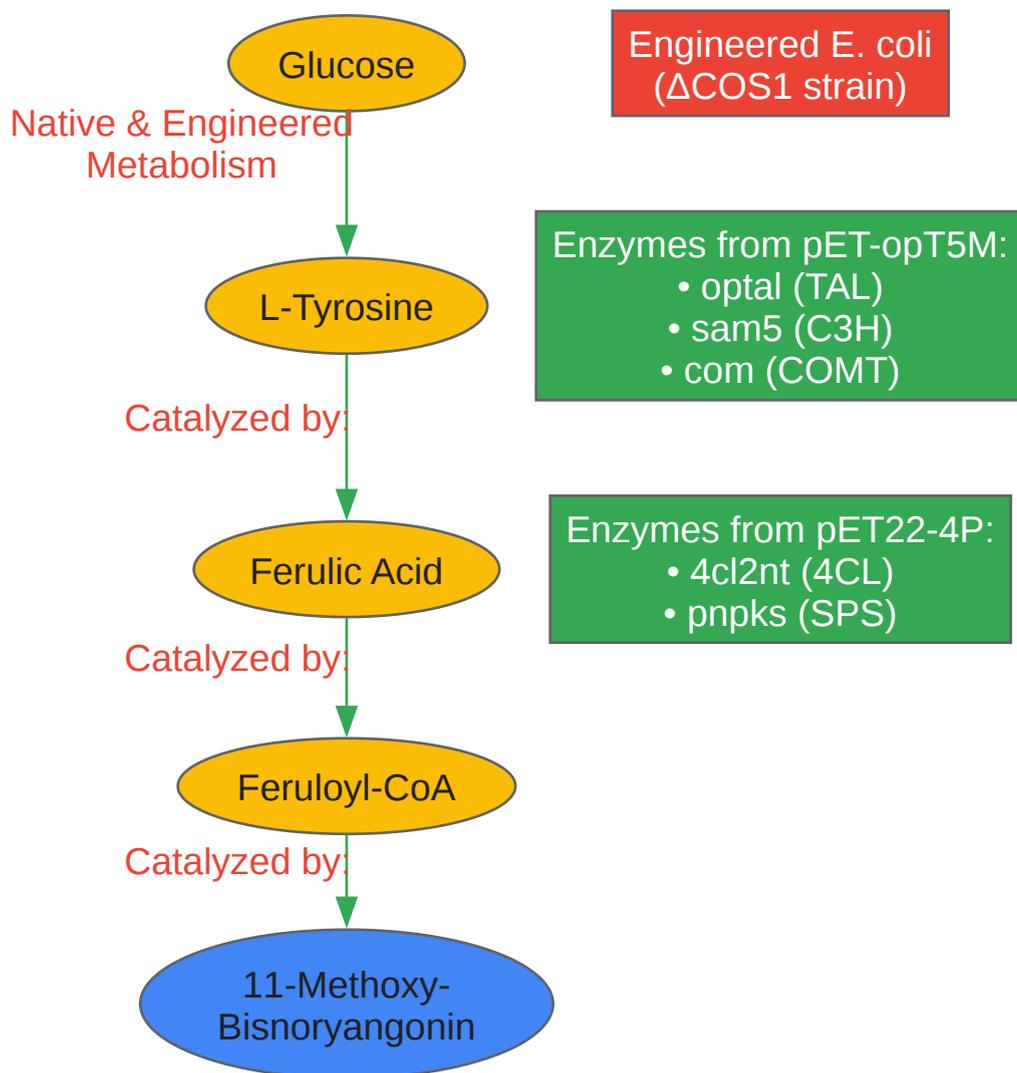
- **Method:** ABTS•+ decolorization assay.
- **Procedure:** The ABTS radical cation (ABTS•+) was produced by reacting a 7 mM ABTS aqueous solution with 2.45 mM potassium persulfate and letting the mixture stand in the dark at room temperature for 12 hours. Then, 0.1 ml of this radical cation solution (adjusted to an absorbance of 0.700 at 734 nm) was added to 5 µl of the compound dissolved in ethanol. After mixing for 6 minutes, the absorbance was measured at 734 nm.
- **Standards Used:** Trolox, BHA, and caffeic acid.

- **DPPH Radical Scavenging Activity**

- **Method:** DPPH radical scavenging assay.
- **Procedure:** A sample dissolved in 5 µl of DMSO was added to 95 µl of a 150 µM DPPH (2,2-diphenyl-1-picrylhydrazyl) ethanol solution. The mixture was vortexed, incubated for 20 minutes at room temperature, and the absorbance was measured at 517 nm.
- **Standards Used:** Trolox, BHA, and caffeic acid.

Biosynthetic Pathway for 11-Methoxy-bisnoryangonin

Although antioxidant data for 11-methoxy-**bisnoryangonin** is lacking, a recent study successfully constructed an artificial biosynthetic pathway for its production in engineered *E. coli*. The pathway is a useful reference for producing this derivative for further testing [3] [4]. The following diagram illustrates this engineered pathway:



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This engineered system achieved a production titer of **52.8 mg/L** in a minimal glucose medium, providing a sustainable method to obtain this derivative for future bioactivity studies [3] [4].

Suggestions for Further Research

To build a more comprehensive comparison guide, you may need to explore deeper for data on other derivatives. Here are some suggestions:

- **Consult Specialized Databases:** Search in-depth in scientific databases like SciFinder, Reaxys, or specialized natural product chemistry journals for papers on specific **bisnoryangonin** derivatives (e.g., yangonin, desmethoxyyangonin) which are structurally related kavalactones.

- **Review Article Synthesis:** Look for recent review articles on "styrylpyrones" or "kavalactones," which often compile and compare biological activity data, including antioxidant properties, from multiple primary studies.
- **Experimental Focus:** Since 11-methoxy-**bisnoryangonin** can now be produced biosynthetically, applying the standard antioxidant assays described above to this purified compound would generate the precise quantitative data needed for your guide.

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References

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